Spectroscopic data for 4-(3,5-Dimethylphenoxy)benzaldehyde

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Compound of Interest

Compound Name:	*4-(3,5-Dimethylphenoxy)benzaldehyde*
CAS No.:	*287953-82-6*
Cat. No.:	*B1625329*

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An In-depth Technical Guide to the Spectroscopic Profile of **4-(3,5-Dimethylphenoxy)benzaldehyde**

Introduction

4-(3,5-Dimethylphenoxy)benzaldehyde is a diaryl ether, a structural motif of significant interest in medicinal chemistry, materials science, and synthetic organic chemistry.[1] The precise characterization of such molecules is fundamental to confirming their identity, purity, and structure, which underpins all subsequent research and development. Spectroscopic analysis provides a definitive fingerprint of a molecule's architecture.

This technical guide provides a detailed, predictive analysis of the key spectroscopic data for **4-(3,5-Dimethylphenoxy)benzaldehyde** ($C_{15}H_{14}O_2$). As a self-validating system, this document explains the rationale behind the expected spectral features, enabling researchers to anticipate and interpret experimental results with high confidence. The insights herein are synthesized from established spectroscopic principles and comparative data from analogous structures.

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Molecular Structure and Analysis Framework

To logically deconstruct the spectroscopic data, we must first visualize the molecule's structure and identify its distinct chemical environments.

Figure 1: Structure of **4-(3,5-Dimethylphenoxy)benzaldehyde** with key proton environments labeled for NMR analysis.

The molecule is comprised of two key units: a 4-substituted benzaldehyde ring and a 1-oxa-3,5-dimethylphenyl group. This structure dictates the expected spectroscopic signals.

Infrared (IR) Spectroscopy

Rationale: IR spectroscopy is an essential first-pass analysis for identifying key functional groups. The principle relies on the absorption of infrared radiation, which excites molecular vibrations (stretching, bending). The presence of the aldehyde C=O, the C-O-C ether linkage, and aromatic C-H bonds will produce strong, characteristic absorption bands.

Predicted IR Data Summary:

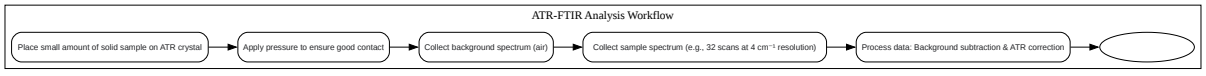
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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Rationale and Commentary
~2820 & ~2720	Medium, Sharp	C-H Stretch (Aldehyde)	This pair of peaks, known as a Fermi doublet, is highly diagnostic for the aldehyde C-H bond and is a reliable indicator of its presence.
~1700-1685	Strong, Sharp	C=O Stretch (Aldehyde)	The carbonyl stretch is one of the most intense peaks in the spectrum. Its position just below 1700 cm^{-1} is expected due to the resonance effect of the aromatic ring, which slightly weakens the C=O bond.[2]
3100-3000	Medium-Weak	C-H Stretch (Aromatic)	These absorptions correspond to the C-H bonds on both aromatic rings.
2980-2850	Medium	C-H Stretch (Methyl)	Symmetric and asymmetric stretching of the two methyl (-CH_3) groups.
1600-1580 & 1500-1450	Medium-Strong	C=C Stretch (Aromatic)	These bands are characteristic of the benzene ring skeleton vibrations.

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~1240	Strong	C-O-C Stretch (Aryl Ether)	This corresponds to the asymmetric stretch of the aryl-O-aryl ether linkage and is a key signature for this class of compound.[1]
~1160	Medium	C-O-C Stretch (Aryl Ether)	The symmetric stretch of the ether bond.
~830	Strong	C-H Bend (Para-disubstituted ring)	Out-of-plane bending for the two adjacent hydrogens on the 1,4-disubstituted benzaldehyde ring.

Experimental Workflow: Attenuated Total Reflectance (ATR) IR Spectroscopy



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Figure 2: Standard workflow for acquiring an ATR-FTIR spectrum of a solid sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed structural information, revealing the connectivity and chemical environment of every proton and carbon atom.

^{1}H NMR Spectroscopy

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Rationale: The chemical shift (δ) of a proton is determined by its local electronic environment. Electron-withdrawing groups (like C=O and the ether oxygen) "deshield" nearby protons, shifting their signals downfield (to higher ppm). The number of adjacent, non-equivalent protons determines the signal's splitting pattern (multiplicity) according to the n+1 rule.

Predicted ^{1}H NMR Data Summary (400 MHz, $CDCl_3$):

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Label (Fig. 1)	Predicted δ (ppm)	Multiplicity	Integration	Assignment	Rationale and Commentary
H_a	9.95	Singlet (s)	1H	Aldehyde (-CHO)	The aldehyde proton is highly deshielded by the adjacent carbonyl group and appears as a characteristic singlet far downfield.[3]
H_D	7.90	Doublet (d)	2H	Aromatic (ortho to -CHO)	These protons are deshielded by the anisotropic effect of the carbonyl and the inductive effect of the ether oxygen. They are split by their neighbors (Hc).
Hc	7.10	Doublet (d)	2H	Aromatic (meta to -CHO)	These protons are shielded relative to H_D and are split by their

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					neighbors (H_D).
H_B	6.85	Singlet (s)	2H	Aromatic (ortho to -O-)	Protons on the dimethylphenoxy ring. They are equivalent due to symmetry and appear as a singlet because they have no adjacent proton neighbors.
H_a	6.75	Singlet (s)	1H	Aromatic (para to -O-)	This single proton is also on the dimethylphenoxy ring and has no adjacent protons, resulting in a singlet.
CH_3	2.35	Singlet (s)	6H	Methyl (-CH_3)	The six protons of the two equivalent methyl groups are shielded and appear as a

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	strong singlet upfield.

^{13}C NMR Spectroscopy

Rationale: ^{13}C NMR provides a map of the carbon skeleton. The chemical shifts are highly sensitive to the electronic environment. Carbonyl carbons are significantly deshielded, appearing far downfield. Carbons bonded to electronegative oxygen atoms are also shifted downfield, while aliphatic carbons like methyl groups are found upfield.

Predicted ^{13}C NMR Data Summary (101 MHz, $CDCl_3$):

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Predicted δ (ppm)	Assignment	Rationale and Commentary
191.5	Aldehyde C=O	The carbonyl carbon is the most deshielded carbon in the molecule, a highly diagnostic signal.[4]
162.0	Aromatic C-O (Benzaldehyde ring)	The carbon atom of the benzaldehyde ring attached to the ether oxygen is significantly deshielded.
156.5	Aromatic C-O (Dimethylphenoxy ring)	The carbon atom of the dimethylphenoxy ring attached to the ether oxygen.
139.5	Aromatic C-CH_3	The two equivalent carbons on the dimethylphenoxy ring bearing the methyl groups.
132.5	Aromatic C-H (ortho to -CHO)	The two equivalent carbons ortho to the aldehyde group.
131.0	Aromatic C-CHO	The quaternary carbon of the benzaldehyde ring to which the aldehyde group is attached.
125.0	Aromatic C-H (para to -O-)	The single C-H carbon on the dimethylphenoxy ring.
119.0	Aromatic C-H (meta to -CHO)	The two equivalent carbons meta to the aldehyde group.
117.0	Aromatic C-H (ortho to -O-)	The two equivalent C-H carbons on the dimethylphenoxy ring.
21.5	Methyl (-CH_3)	The two equivalent methyl carbons appear far upfield, characteristic of sp^3 hybridized carbons.[4]

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Mass Spectrometry (MS)

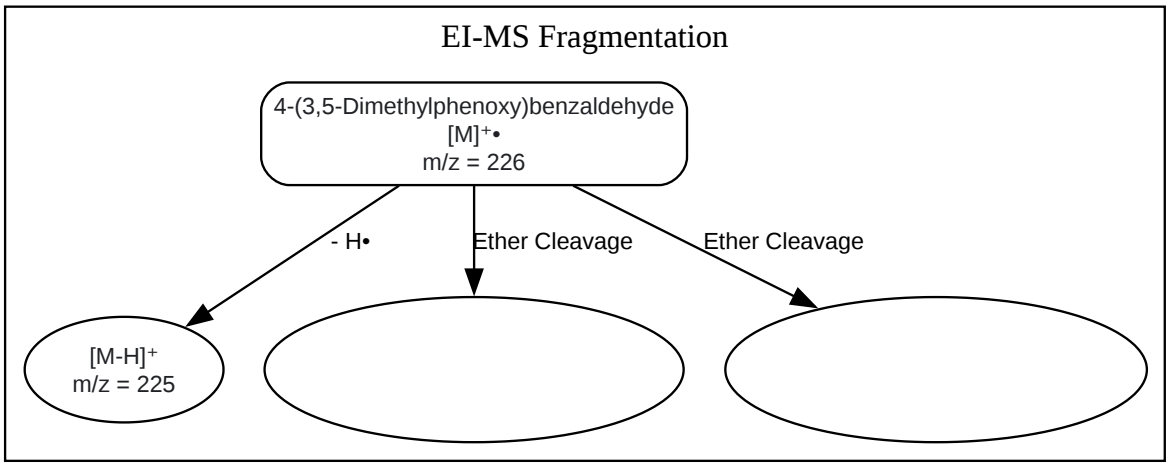
Rationale: Mass spectrometry provides the molecular weight and, through fragmentation analysis, key structural information. In Electron Ionization (EI-MS), the molecule is ionized to a radical cation ($M^+•$), which then undergoes characteristic fragmentation.

Predicted Mass Spectrometry Data:

m/z (mass-to-charge)	Ion	Rationale and Commentary
226.10	$[M]^+•$	Molecular Ion Peak. This corresponds to the exact mass of the parent molecule, $C_{15}H_{14}O_2$.[5] Its presence confirms the molecular weight.
225.09	$[M-H]^+$	Loss of a hydrogen radical, typically the labile aldehyde proton. This peak is often observed and can be very intense.
121.03	$[C_7H_5O_2]^+$	Key Fragment. This represents cleavage of the ether bond, retaining the benzaldehyde portion of the molecule. This is a common fragmentation pathway for diaryl ethers.
105.07	$[C_8H_9]^+$	Key Fragment. This represents the other side of the ether cleavage, the 3,5-dimethylphenyl fragment.

Proposed Fragmentation Pathway:

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Figure 3: Proposed major fragmentation pathway for **4-(3,5-Dimethylphenoxy)benzaldehyde** in EI-MS.

Conclusion

The spectroscopic data for **4-(3,5-Dimethylphenoxy)benzaldehyde** can be predicted with a high degree of confidence based on its constituent chemical moieties. The combination of a strong carbonyl peak in the IR, a downfield aldehyde singlet in the ^{1}H NMR, a carbonyl carbon signal near 191 ppm in the ^{13}C NMR, and a molecular ion at m/z 226 in the mass spectrum provides a robust, multi-faceted confirmation of the structure. Any deviation from this predicted profile would warrant further investigation into the sample's purity or structural integrity. This guide serves as a reliable benchmark for researchers engaged in the synthesis and analysis of this and related diaryl ether compounds.

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